

# Trifluoro-L-leucine: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: TFLA

Cat. No.: B044063

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Trifluoro-L-leucine (TFL) is a synthetic, fluorinated analog of the essential amino acid L-leucine. The substitution of the three hydrogen atoms on the terminal methyl groups of the isobutyl side chain with fluorine atoms imparts unique chemical and biological properties, making it a valuable tool in various scientific disciplines, particularly in protein engineering, drug discovery, and metabolic research. This guide provides a detailed examination of the structure, properties, and applications of trifluoro-L-leucine.

## Chemical Structure and Nomenclature

Trifluoro-L-leucine is systematically known as (2S)-2-amino-4-(trifluoromethyl)pentanoic acid. Its chemical structure is characterized by a chiral center at the alpha-carbon, typical of L-amino acids, and a trifluoromethyl group at the terminal end of its isobutyl side chain.

### Key Structural Features:

- Asymmetric Center: The  $\alpha$ -carbon (C2) is chiral, resulting in two stereoisomers: L-trifluoroleucine and D-trifluoroleucine. The L-isomer is the biologically relevant form.
- Trifluoromethyl Group: The  $-CF_3$  group is a highly electronegative and lipophilic moiety that significantly alters the electronic and steric properties of the molecule compared to its non-fluorinated counterpart, L-leucine.

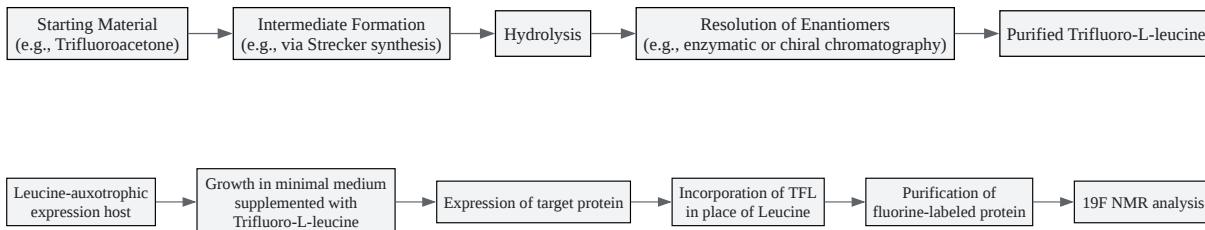
## Physicochemical Properties

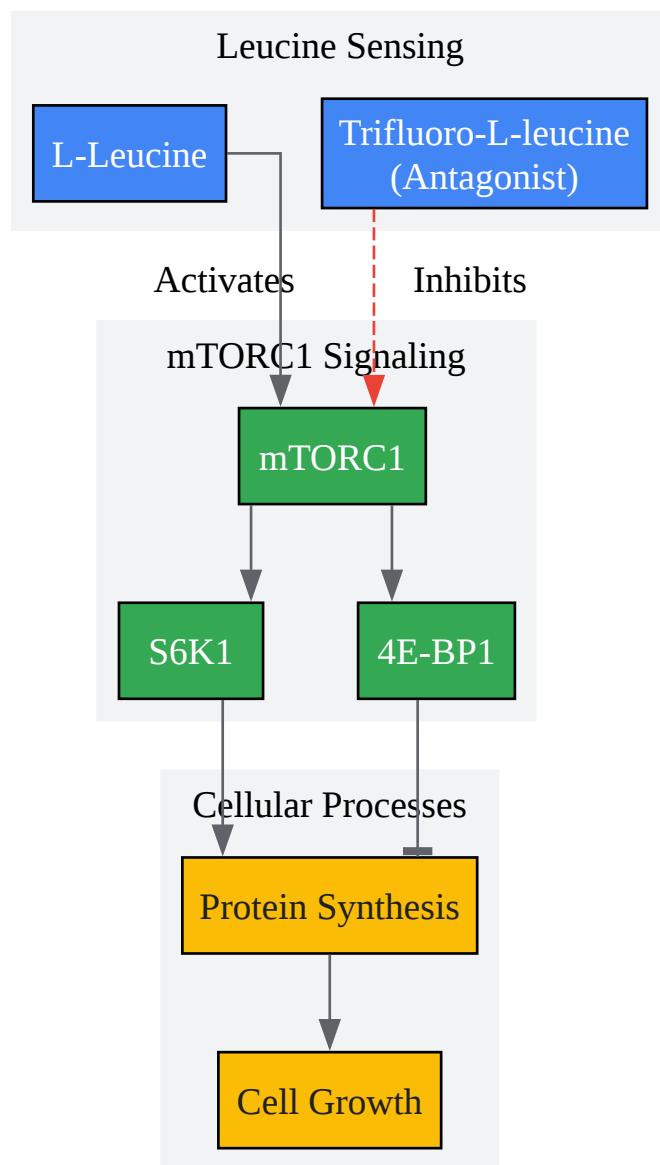
The introduction of the trifluoromethyl group significantly influences the physicochemical properties of L-leucine. These properties are crucial for its behavior in biological systems and its applications in experimental research.

Property	Value	Reference
Molecular Formula	C6H10F3NO2	
Molecular Weight	185.14 g/mol	
Appearance	White to off-white powder	
Melting Point	235 °C	
Optical Rotation	[ $\alpha$ ]20/D $-13.5\pm1.5^\circ$ , c = 1% in H <sub>2</sub> O	
CAS Number	17755-23-4	
IUPAC Name	(2S)-2-amino-4-(trifluoromethyl)pentanoic acid	

## Synthesis and Characterization

The synthesis of trifluoro-L-leucine typically involves multi-step chemical reactions, starting from commercially available precursors. A general synthetic approach is outlined below.





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## References

- 1. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]

- 2. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 3. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
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